

# An In-depth Technical Guide to 4,4'-Vinylenedipyridine: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4'-Vinylenedipyridine

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## Introduction

**4,4'-Vinylenedipyridine**, also known as trans-1,2-bis(4-pyridyl)ethylene, is a symmetrical organic compound belonging to the dipyridine derivative family.<sup>[1]</sup> Its rigid, planar structure and the presence of two nitrogen atoms make it a versatile building block and ligand in various fields of chemical research. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, tailored for professionals in research and development.

## Chemical Structure and Identification

**4,4'-Vinylenedipyridine** consists of two pyridine rings linked by a trans-ethene bridge. This conjugation influences its electronic and photophysical properties.

Molecular Identifiers

Identifier	Value
IUPAC Name	4-[(E)-2-pyridin-4-ylethenyl]pyridine[2][3]
CAS Number	13362-78-2[1][2][4][5]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> [1][5][6]
Molecular Weight	182.22 g/mol [1][5]

| Synonyms | trans-1,2-Bis(4-pyridyl)ethylene, 1,2-Di(4-pyridyl)ethylene, (E)-1,2-di(pyridin-4-yl)ethene[1][3][5] |

## Physicochemical Properties

The physical and chemical properties of **4,4'-Vinylenedipyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

Table of Physicochemical Properties

Property	Value	Source
Appearance	Light brown to dark brown crystalline powder	[1][4]
Melting Point	148-152 °C	[1][2][4][6]
Boiling Point (Predicted)	334.1 ± 11.0 °C	[1][2][4]
Density (Predicted)	1.145 ± 0.06 g/cm <sup>3</sup>	[1][4][6]
pKa (Predicted)	5.50 ± 0.26	[1][2][4]
Solubility	Slightly soluble in Chloroform and Methanol	[1][4][6]

| Storage Temperature | Room Temperature, in a dark, dry, and sealed container |[1][4][6] |

## Spectroscopic Data

Spectroscopic analysis is fundamental for the characterization of **4,4'-Vinylenedipyridine**.

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ): The proton NMR spectrum is characterized by three main signals: a doublet at approximately  $\delta$  8.62 (d,  $J$  = 4Hz, 4H) corresponding to the aromatic protons adjacent to the nitrogen atoms, a doublet at  $\delta$  7.61 (d,  $J$  = 4Hz, 4H) for the other aromatic protons, and a singlet at  $\delta$  7.55 (s, 2H) for the vinylic protons.[1]
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information on the carbon framework of the molecule.[7]
- Mass Spectrometry (GC-MS): The mass spectrum shows a prominent molecular ion peak corresponding to its molecular weight.[5]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic bands for C=C stretching of the vinyl group and the pyridine rings.[8]

## Synthesis and Experimental Protocols

A common method for the synthesis of **4,4'-Vinylenedipyridine** involves the reaction of 4-methylpyridine with 4-pyridinecarboxaldehyde.[1]

### Experimental Protocol: Synthesis from 4-Methylpyridine and 4-Pyridinecarboxaldehyde

Objective: To synthesize trans-1,2-bis(4-pyridyl)ethene.

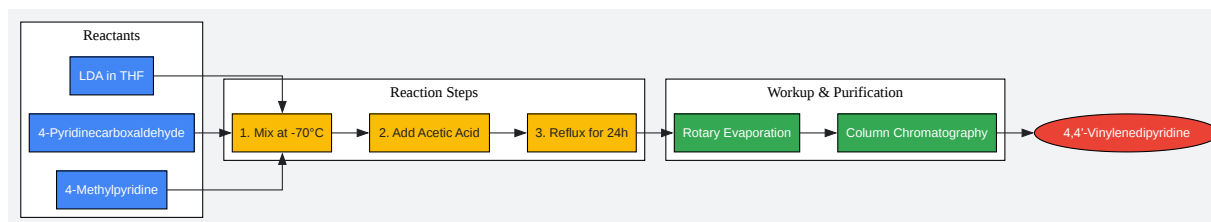
Materials:

- 4-Methylpyridine
- 4-Pyridinecarboxaldehyde
- Lithium diisopropylamide (LDA) solution in THF
- Acetic acid
- Tetrahydrofuran (THF)

- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Column chromatography setup (silica gel)

Procedure:

- In a round-bottom flask under an inert atmosphere, a solution of LDA (e.g., 3.0 mL of a 1.5 M solution in THF, 4.32 mmol) is cooled to -70 °C.[\[1\]](#)
- To this cooled solution, 4-methylpyridine (400  $\mu$ L, 4.12 mmol) is added dropwise with stirring.[\[1\]](#)
- Under light-avoiding conditions, 4-pyridinecarboxaldehyde (465  $\mu$ L, 4.12 mmol) is added slowly to the reaction mixture.[\[1\]](#)
- After the addition is complete, 10 mL of acetic acid is added, and the mixture is refluxed for 24 hours. The solution is expected to turn yellow.[\[1\]](#)
- The solvent is removed under reduced pressure using a rotary evaporator to yield a light yellow solid.[\[1\]](#)
- The crude product is purified by column chromatography on silica gel to afford the pure **4,4'-Vinylenedipyridine**.[\[1\]](#)



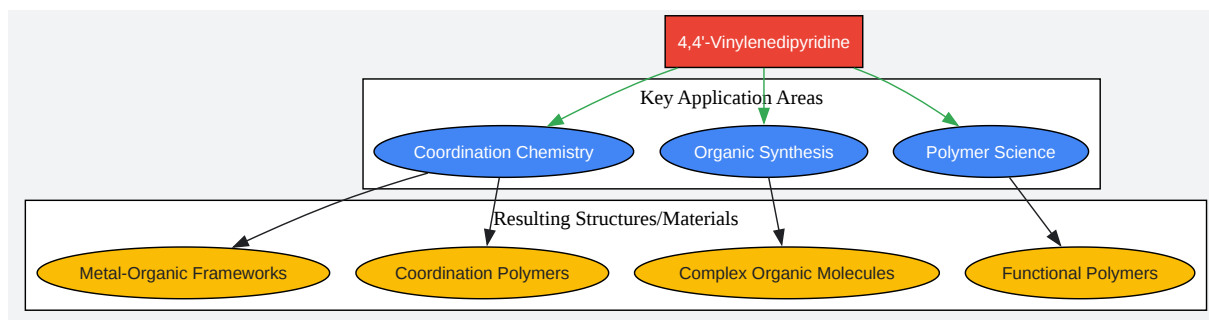
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Caption: Synthetic workflow for **4,4'-Vinylenedipyridine**.

## Reactivity and Applications

**4,4'-Vinylenedipyridine** is a valuable compound in several areas of chemistry due to its structural and electronic properties.

- **Coordination Chemistry:** The pyridine nitrogen atoms act as excellent ligands for coordinating with metal ions, leading to the formation of a wide variety of metal-organic frameworks (MOFs) and coordination polymers.<sup>[1][4]</sup> These materials have potential applications in gas storage, catalysis, and sensing.
- **Organic Synthesis:** It serves as a precursor in the synthesis of more complex organic molecules and is used in reactions such as the Suzuki coupling.<sup>[1][4]</sup>
- **Polymer Science:** It can be used as a monomer or a cross-linking agent in the synthesis of polymers.<sup>[1][4]</sup> The resulting polymers often exhibit interesting electronic or optical properties.
- **Peptide Synthesis:** It has also been utilized as a reagent in the synthesis of peptides and peptidomimetics.<sup>[1][4]</sup>



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Caption: Applications of **4,4'-Vinylenedipyridine**.

## Safety Information

**4,4'-Vinylenedipyridine** is irritating to the eyes, respiratory system, and skin.[2][6] It is recommended to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[2][6] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2][6]

## Conclusion

**4,4'-Vinylenedipyridine** is a compound of significant interest due to its unique structural features and versatile reactivity. Its ability to act as a rigid linker and a bidentate ligand makes it a cornerstone in the construction of supramolecular assemblies and functional materials. The information provided in this guide serves as a valuable resource for researchers and professionals engaged in chemical synthesis, materials science, and drug development.

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Address: 3281 E Guasti Rd

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